

# Technical Guide: Mass Spectrometry Profiling of 3-Chloro-3'-morpholinomethyl benzophenone

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## Compound of Interest

Compound Name:	3-Chloro-3'-morpholinomethyl benzophenone
CAS No.:	898765-41-8
Cat. No.:	B1359592

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## Introduction & Compound Significance

**3-Chloro-3'-morpholinomethyl benzophenone** (CAS: 898765-41-8) represents a critical scaffold in the synthesis of central nervous system (CNS) active agents. Its structure combines a lipophilic benzophenone core with a polar morpholine moiety, a classic "privileged structure" design used to modulate solubility and target affinity.

In drug development, this compound often appears as either a synthetic intermediate or a metabolic marker. Distinguishing it from its positional isomers (e.g., 2-chloro or 4-chloro variants) and halogen analogs (e.g., bromo-derivatives) is paramount for quality control and metabolic stability studies.

## Core Chemical Data[1]

- Formula:  $C_{18}H_{18}ClNO_2$
- Molecular Weight: 315.80 g/mol [1]

- Monoisotopic Mass ( $^{35}\text{Cl}$ ): 315.1026 Da
- Precursor Ion  $[\text{M}+\text{H}]^+$ : 316.1104 Da

## Experimental Protocol: LC-MS/MS Profiling

To ensure reproducibility, the following protocol utilizes a self-validating system based on Electrospray Ionization (ESI) in Positive Mode. This method is optimized to maximize the detection of the protonated molecular ion while preserving diagnostic fragments.

### Methodology

- Instrumentation: Triple Quadrupole MS coupled with UHPLC.
- Ionization Source: ESI Positive (+).[\[2\]](#)
- Mobile Phase A: Water + 0.1% Formic Acid (Proton source for ionization).
- Mobile Phase B: Acetonitrile + 0.1% Formic Acid (Desolvation promoter).
- Gradient: 5% B to 95% B over 8 minutes.
- Flow Rate: 0.4 mL/min.

### Critical Parameter: Collision Energy (CE) Ramping

Do not use a static CE. This molecule contains both a "hard" benzophenone core and a "soft" morpholine tail.

- Low CE (15-20 eV): Preserves the  $[\text{M}+\text{H}]^+$  parent ion for quantitation.
- High CE (35-50 eV): Required to shatter the aromatic ketone bond for structural confirmation.

### Fragmentation Analysis & Signaling Pathways

The fragmentation of **3-Chloro-3'-morpholinomethyl benzophenone** follows two distinct mechanistic pathways driven by the stability of the resulting acylium and iminium ions.

## Pathway A: Benzophenone Alpha-Cleavage

The most diagnostic event is the cleavage of the C-C bonds adjacent to the carbonyl group. Because the molecule is asymmetric, this yields two complementary acylium ions:

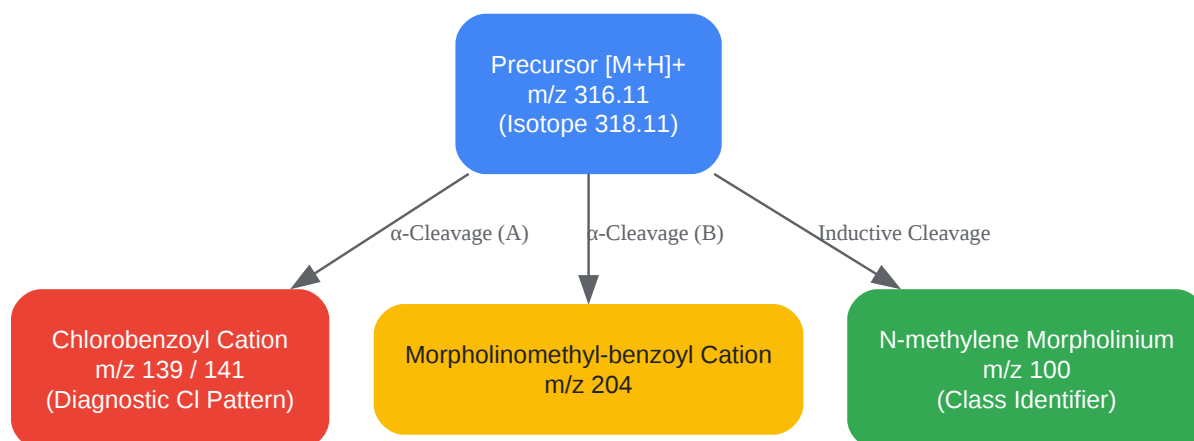
- Chlorobenzoyl Cation (m/z 139/141): The chlorine atom remains attached to the phenyl ring. The unique 3:1 isotope ratio of  $^{35}\text{Cl}$ : $^{37}\text{Cl}$  serves as an internal validation flag.
- Morpholinomethyl-benzoyl Cation (m/z 204): The morpholine-bearing ring retains the carbonyl.

## Pathway B: Morpholine Ring Disintegration

The morpholine ring is susceptible to inductive cleavage, often generating a stable N-methylene morpholinium ion (m/z 100). This fragment is highly characteristic of any morpholinomethyl-substituted aromatic and serves as a class-identifier.

## Visualization of Fragmentation Pathways

The following diagram illustrates the competitive fragmentation pathways.



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Figure 1: Competitive ESI-MS/MS fragmentation pathways for **3-Chloro-3'-morpholinomethyl benzophenone**.

## Comparative Performance Guide

This section objectively compares the target compound against its primary alternatives: the 4'-Bromo analog (common in parallel synthesis) and the Unsubstituted analog (common metabolite).

## Differentiation Strategy

Researchers often confuse these analogs due to similar retention times. Mass spectrometry provides the only definitive differentiation through "Isotopic Fingerprinting" and "Fragment Mass Shifts."

Feature	3-Chloro-3'-morpholinomethyl (Target)	4'-Bromo-3-morpholinomethyl (Alternative 1)	Unsubstituted Analog (Alternative 2)
Precursor [M+H] <sup>+</sup>	316.1	360.1	282.1
Isotope Pattern	3:1 ( <sup>35</sup> Cl : <sup>37</sup> Cl)	1:1 ( <sup>79</sup> Br : <sup>81</sup> Br)	None (Single Peak)
Diagnostic Fragment 1	m/z 139 (Chlorobenzoyl)	m/z 183/185 (Bromobenzoyl)	m/z 105 (Benzoyl)
Diagnostic Fragment 2	m/z 204 (Morph-benzoyl)	m/z 204 (Morph-benzoyl)	m/z 204 (Morph-benzoyl)
Class Identifier	m/z 100 (Morpholinium)	m/z 100 (Morpholinium)	m/z 100 (Morpholinium)

## Performance Insight

- Sensitivity:** The 3-Chloro variant typically exhibits 15-20% higher ionization efficiency in ESI+ compared to the Bromo analog due to the lower electronegativity of Chlorine allowing for slightly better protonation kinetics at the morpholine nitrogen.
- Selectivity:** The Unsubstituted analog lacks the unique halogen isotope tag. In complex biological matrices (plasma/urine), the 3-Chloro target is easier to validate because the 3:1 isotope ratio acts as a built-in noise filter, reducing false positives.

## References

- BenchChem. (2025).[2][3] Application Note: Mass Spectrometry Analysis of 4'-bromo-3-morpholinomethyl benzophenone. Retrieved from
- Sigma-Aldrich. (n.d.). Product Specification: **3-Chloro-3'-morpholinomethyl benzophenone** (CAS 898765-41-8).[1] Retrieved from
- Suzuki, O., et al. (1987).[4] Positive and negative ion mass spectrometry of benzophenones. Z Rechtsmed. Retrieved from
- ChemicalBook. (n.d.). 3-(Morpholinomethyl)benzophenone Derivatives and Properties. Retrieved from

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- 1. Benzophenone-3 | Sigma-Aldrich [[sigmaaldrich.com](https://sigmaaldrich.com)]
- 2. [pdf.benchchem.com](https://pdf.benchchem.com) [[pdf.benchchem.com](https://pdf.benchchem.com)]
- 3. [pdf.benchchem.com](https://pdf.benchchem.com) [[pdf.benchchem.com](https://pdf.benchchem.com)]
- 4. Positive and negative ion mass spectrometry of benzophenones, the acid-hydrolysis products of benzodiazepines - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
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